

Application Notes and Protocols for 2-Amino-5-diethylaminopentane

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Compound of Interest

Compound Name: 2-Amino-5-diethylaminopentane

Cat. No.: B108754

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **2-Amino-5-diethylaminopentane** (CAS No. 140-80-7). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

Chemical and Physical Properties

2-Amino-5-diethylaminopentane is a colorless liquid with a faint amine odor.^[1] It is soluble in water and organic solvents such as alcohol.^{[1][2]} This compound is primarily used as an intermediate in the synthesis of pharmaceuticals, including antimalarial drugs like quinacrine.^{[1][3]}

Table 1: Physical and Chemical Properties of **2-Amino-5-diethylaminopentane**

Property	Value	Source
CAS Number	140-80-7	[4] [5]
Molecular Formula	C ₉ H ₂₂ N ₂	[1] [4]
Molecular Weight	158.28 g/mol	[4] [5]
Appearance	Colorless clear liquid	[1] [4]
Boiling Point	~200-210°C; 101°C at 37 mmHg	[1] [3] [6]
Melting Point	-50°C; 37.5°C (estimate)	[1] [3]
Density	0.817 g/mL at 25°C	[2] [5]
Refractive Index	n _{20/D} 1.4429	[2] [5] [7]
Flash Point	68°C (154.4°F) - closed cup	[5]
Solubility	Soluble in water and alcohol	[1] [2]
Purity	≥97%	[5]

Safety and Hazards

2-Amino-5-diethylaminopentane is a toxic and corrosive compound.[\[1\]](#)[\[3\]](#) It can cause severe skin burns and eye damage.[\[6\]](#)[\[7\]](#) Inhalation, ingestion, or skin contact may lead to severe injury or death, with the effects of exposure potentially being delayed.[\[3\]](#)[\[8\]](#) It is a combustible liquid and its vapors may form explosive mixtures with air.[\[2\]](#)[\[8\]](#)

Table 2: Hazard Identification and Safety Information

Hazard	Description	GHS Pictogram	Signal Word	Hazard Statements
Acute Toxicity	Toxic by ingestion, inhalation, and skin absorption. [1][3]	GHS05	Danger	H314: Causes severe skin burns and eye damage.[5][6][7]
Skin Corrosion/Irritation	Causes severe skin burns.[6][7]	H315: Causes skin irritation.[6]		
Eye Damage/Irritation	Causes serious eye damage.[6][7]	H319: Causes serious eye irritation.[6]		
Flammability	Combustible liquid.[2][6]	H227: Combustible liquid.[6]		

Handling Protocols

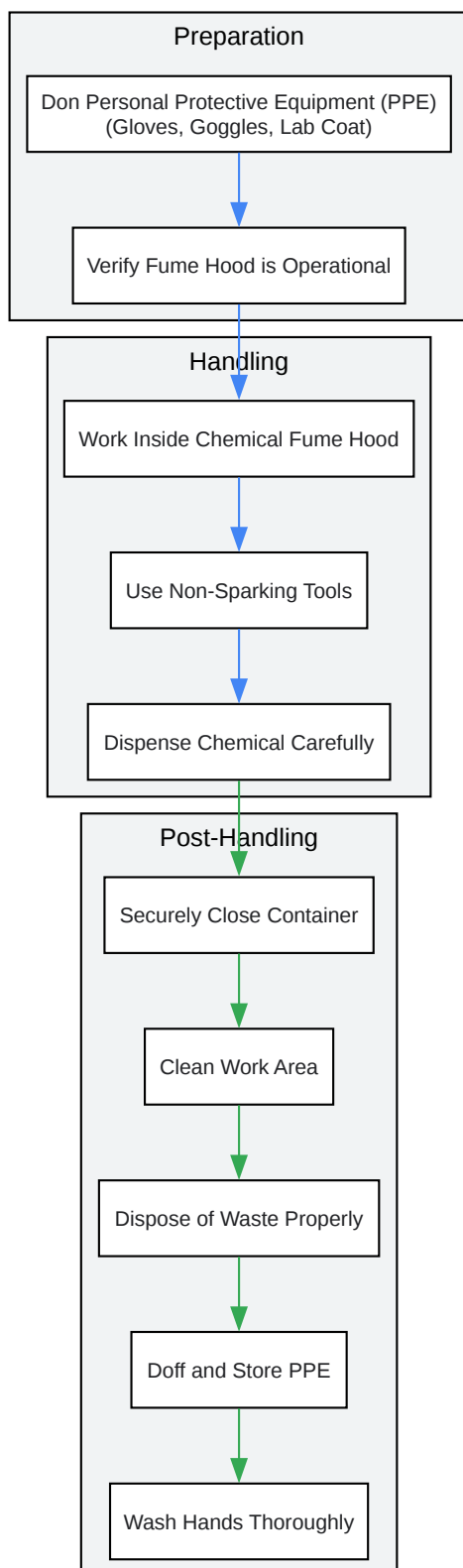
3.1. Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **2-Amino-5-diethylaminopentane**.

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[6][9]
- Skin Protection: Wear fire/flamm resistant and impervious clothing.[9] Chemical-resistant gloves must be worn and inspected before use.[6]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate filter (e.g., type ABEK (EN14387)).[5][6][9]
- General Hygiene: Do not eat, drink, or smoke when using this product.[6] Wash hands thoroughly after handling.[6]

3.2. Safe Handling Workflow

Handling should always occur in a well-ventilated area, preferably within a chemical fume hood.^[6]^[8] Use non-sparking tools and take precautionary measures against static discharge.
^[6]



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Caption: Workflow for Safe Handling of **2-Amino-5-diethylaminopentane**.

Storage Procedures

Proper storage is essential to maintain the quality and stability of **2-Amino-5-diethylaminopentane**.

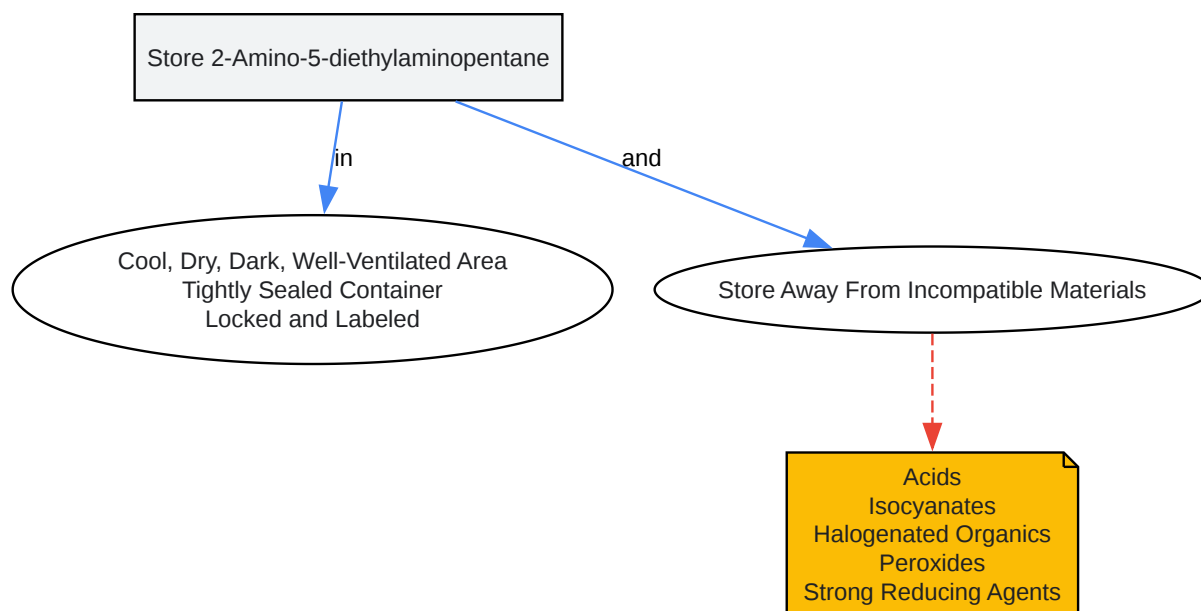
4.1. Storage Conditions

- Store in a cool, dry, dark, and well-ventilated place.[\[1\]](#)[\[8\]](#)[\[10\]](#)
- Keep containers tightly sealed to prevent exposure to air and moisture.[\[6\]](#)[\[8\]](#)
- Store locked up and in a secure, labeled area away from untrained individuals.[\[1\]](#)[\[8\]](#)
- Protect containers from physical damage.[\[1\]](#)[\[8\]](#)

4.2. Incompatible Materials

2-Amino-5-diethylaminopentane is incompatible with the following materials and should be stored separately:

- Acids[\[2\]](#)[\[7\]](#)
- Isocyanates[\[2\]](#)[\[7\]](#)[\[8\]](#)
- Halogenated organics[\[2\]](#)[\[7\]](#)[\[8\]](#)
- Peroxides[\[2\]](#)[\[7\]](#)[\[8\]](#)
- Phenols (acidic)[\[2\]](#)[\[7\]](#)[\[8\]](#)
- Epoxides[\[2\]](#)[\[7\]](#)[\[8\]](#)
- Anhydrides[\[2\]](#)[\[7\]](#)[\[8\]](#)
- Acid halides[\[2\]](#)[\[7\]](#)[\[8\]](#)
- Strong reducing agents (may generate flammable hydrogen gas)[\[1\]](#)[\[2\]](#)[\[7\]](#)



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Caption: Storage Guidelines for **2-Amino-5-diethylaminopentane**.

Emergency Protocols

Table 3: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.[6][8]
Skin Contact	Immediately remove all contaminated clothing. Flush skin with running water for at least 20 minutes. Seek immediate medical attention.[8]
Eye Contact	Immediately flush eyes with running water for at least 20 minutes, removing contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][8]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1][6]

5.1. Accidental Release Measures

- Evacuate personnel to a safe area and ensure adequate ventilation.[6]
- Remove all sources of ignition and use non-sparking, explosion-proof equipment.[6]
- Prevent the chemical from entering drains, water sources, or sewers.[6][8]
- Contain the spill with dikes if necessary.[8]
- Collect the spilled material using appropriate tools and place it in a suitable, closed container for disposal.[6]

5.2. Fire Fighting Measures

- This material is combustible but may not ignite readily.[2][8]
- Use an extinguishing agent suitable for the surrounding fire.[8]

- Firefighters should wear positive pressure self-contained breathing apparatus (SCBA).[8]
- Heated containers may explode.[2][8] Vapors can form explosive mixtures with air.[2][8]
- Contact with metals may evolve flammable hydrogen gas.[2][8]

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national regulations. The material may be sent to a licensed chemical destruction plant or disposed of via controlled incineration with flue gas scrubbing.[9] Do not contaminate water, foodstuffs, or soil.[9] Contaminated packaging should be triple-rinsed and offered for recycling or reconditioning.[9]

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